

andrographolide pH-dependent degradation kinetics

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Andrographoside

CAS No.: 82209-76-5

Cat. No.: S618570

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Frequently Asked Questions (FAQs)

- **What is the stable pH range for andrographolide?** The optimal pH for andrographolide stability is between **pH 2.0 and pH 4.0** [1] [2]. Its degradation follows **first-order reaction kinetics** across the studied pH range [1] [2] [3].
- **How does pH affect the degradation rate?** The degradation rate increases significantly as the solution becomes more basic. The compound is most unstable under basic conditions [1].
- **What are the main degradation products?** The degradation products are pH-dependent [1] [2] [4]:
 - **Under Acidic Conditions (e.g., pH 2.0):** isoandrographolide and 8,9-didehydroandrographolide [1] [2].
 - **Under Basic Conditions (e.g., pH 6.0):** 15-seco-andrographolide, 14-deoxy-15-methoxyandrographolide, and 14-deoxy-11,14-dehydroandrographolide [1] [2].
- **Do the degradation products retain biological activity?** No. Anti-inflammatory and cytotoxicity assessments show that the identified degradation products have **consistently reduced biological effects** compared to intact andrographolide [1] [2] [3].

Stability Data & Kinetics

The following tables summarize the quantitative findings from recent studies.

Table 1: Degradation Products Formed at Different pH Levels

pH Condition	Degradation Products Identified
Acidic (pH 2.0)	isoandrographolide (2), 8,9-didehydroandrographolide (3) [1] [2].
Basic (pH 6.0)	15-seco-andrographolide (4), 14-deoxy-15-methoxyandrographolide (5), 14-deoxy-11,14-dehydroandrographolide (6) [1] [2].

Table 2: Shelf-Life (t90%) of Andrographolide at Different Temperatures and pH [1]

pH	70°C	77°C	85°C
2.0	35 days	19 days	10 days
6.0	11 days	6 days	3 days
8.0	3.5 hours	2 hours	1 hour

Experimental Protocol: Chemical Kinetics in pH Solutions

This methodology is adapted from the published research for a laboratory setting [1] [2].

1. Solution Preparation

- Prepare aqueous solutions buffered to your target pH values (e.g., pH 2.0, 6.0, 8.0).
- pH 2.0:** 0.2 M HCl + 0.2 M KCl [2].
- pH 6.0:** 0.1 M KH₂PO₄ + 0.1 M NaOH [2].
- Dissolve andrographolide in these solutions to a known concentration.

2. Forced Degradation & Sampling

- Incubate the solutions at controlled temperatures (e.g., 50–85 °C) [1].
- Withdraw samples (e.g., 100 µL) at predetermined time intervals.
- **Critical:** Immediately dilute each sample in methanol (e.g., 900 µL) to stop the reaction, creating a stock solution for analysis [1].

3. Quantitative Analysis via HPLC

- Use an HPLC system with a reversed-phase C-18 column [1].
- **Mobile Phase:** A 1:1 (v/v) mixture of water and methanol [1].
- **Flow Rate:** 1 mL/min [1].
- **Detection:** UV detector at 224 nm [1].
- **Sample Preparation:** Filter all samples through a 0.45 µm membrane before injection [1].

4. Data Analysis and Kinetic Modeling

- Plot the concentration of remaining andrographolide over time.
- Determine the reaction order by fitting plots of concentration (C), $\ln(C)$, and $1/C$ against time. The plot with the best linear fit (highest r^2) indicates the reaction order. For andrographolide, this is typically first-order, so a plot of **$\ln(C)$ vs. time** will be linear [1] [2].
- Calculate the **degradation rate constant (k)** from the slope of the linear plot.
- Use the **Arrhenius equation** with rate constants at different temperatures to determine the **activation energy (Ea)** and predict shelf-life at lower storage temperatures [1] [2].

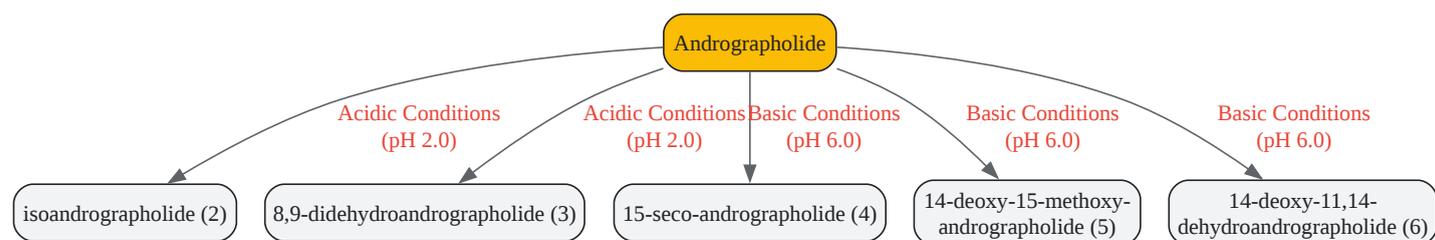
Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Rapid degradation in all conditions	Temperature too high	Lower incubation temperature; ensure accurate temperature control of heating block/water bath.
No degradation observed	pH of solution incorrect	Verify buffer pH with a calibrated pH meter before and after adding compound.
	Analysis method not sensitive	Check HPLC calibration and detector sensitivity. Ensure degradation products are well-separated from the parent compound.
Unusual degradation	Compound or solvent impurities	Use high-purity andrographolide standard and HPLC-grade solvents.

Issue	Possible Cause	Suggested Solution
products		
High variability in replicate data	Inconsistent sampling or dilution	Standardize and strictly adhere to sampling times and dilution procedures.

Degradation Pathway Diagram

The diagram below illustrates the primary degradation pathways of andrographolide under different pH conditions, based on the identified products.



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